

JPS036 solubility and stock solution preparation.

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Compound of Interest

Compound Name: JPS036

Cat. No.: B12398930

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Application Notes and Protocols for JPS036

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubility and preparation of stock solutions for **JPS036**, a selective Histone Deacetylase 3 (HDAC3) degrader. **JPS036** is a Proteolysis Targeting Chimera (PROTAC) that functions by inducing the degradation of its target protein.

Chemical Properties

JPS036 is a benzamide-based compound linked to a Von Hippel-Lindau (VHL) E3 ligase ligand.[1] It is a potent degrader of Class I HDACs, particularly HDAC1 and HDAC2, leading to enhanced apoptosis in cancer cells.[2]

Property	Value	Source
Molecular Weight	940.19 g/mol	[1]
Formula	C ₅₁ H ₆₆ N ₇ O ₇ S	[1]
CAS Number	2669785-85-5	
Purity	≥98%	[1]

Solubility Data

The solubility of **JPS036** in common laboratory solvents is summarized in the table below. It is important to note that for many complex organic molecules like **JPS036**, solubility in aqueous solutions is limited. Therefore, organic solvents are typically used to prepare concentrated stock solutions.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
DMSO (Dimethyl Sulfoxide)	20	18.8	Gentle warming may be required to fully dissolve the compound. [1]
Ethanol	Not specified	Not specified	Solubility information not readily available. It is recommended to test solubility in a small aliquot before preparing a larger stock.
Water	Insoluble or very poorly soluble	Insoluble or very poorly soluble	Direct dissolution in aqueous buffers is not recommended. Dilution from a DMSO stock is the preferred method.

Experimental Protocols

Protocol 1: Preparation of a 10 mM JPS036 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JPS036** in DMSO.

Materials:

- **JPS036** powder
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Calibrated pipettes

Procedure:

- Calculate the required mass of **JPS036**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 940.19 \text{ g/mol} * 1000 \text{ mg/g} = 9.40 \text{ mg}$
- Weighing **JPS036**:
 - Carefully weigh out 9.40 mg of **JPS036** powder and place it into a sterile vial.
- Adding Solvent:
 - Add 1 mL of anhydrous DMSO to the vial containing the **JPS036** powder.
- Dissolution:
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to dissolve the compound.
 - If the compound does not fully dissolve, gentle warming in a 37°C water bath for 5-10 minutes with intermittent vortexing can aid dissolution.^[3] Visually inspect the solution to ensure no particulates are present.

- Storage:
 - Once fully dissolved, the 10 mM **JPS036** stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.[\[4\]](#)

Protocol 2: Preparation of Working Solutions

This protocol describes the dilution of the 10 mM **JPS036** stock solution to a final working concentration in cell culture medium.

Materials:

- 10 mM **JPS036** stock solution in DMSO
- Appropriate cell culture medium
- Sterile tubes

Procedure:

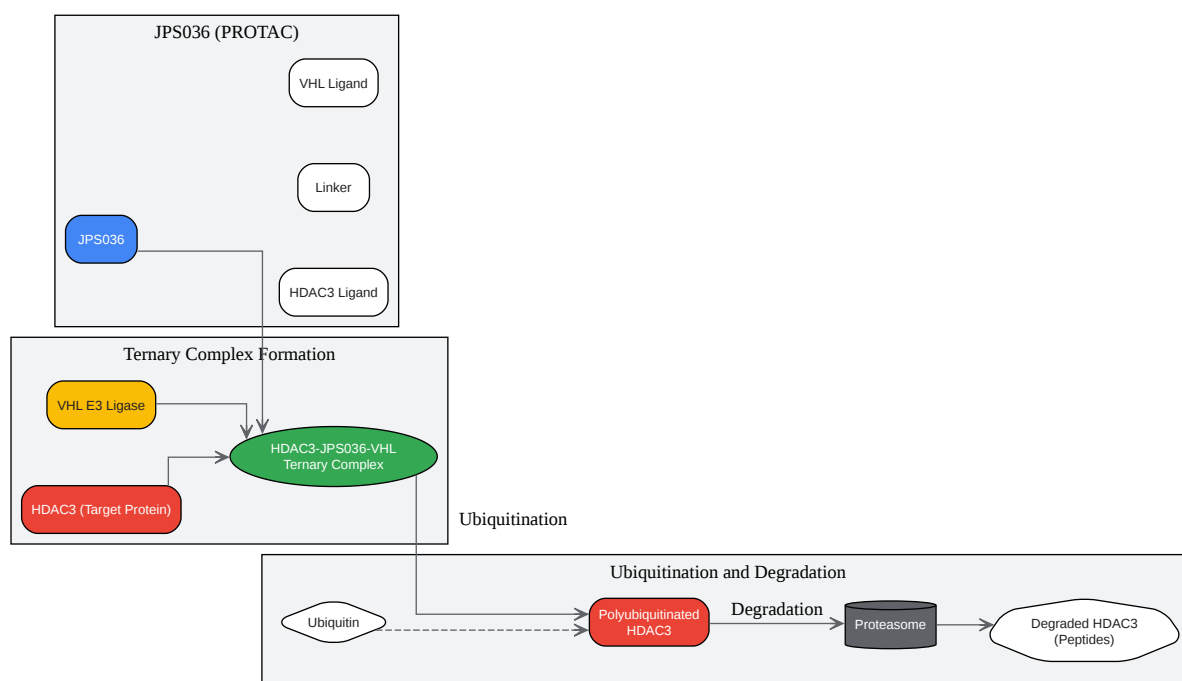
- Determine the final desired concentration of **JPS036** for your experiment (e.g., 1 μ M).
- Perform a serial dilution of the 10 mM stock solution in your cell culture medium. It is recommended to perform intermediate dilutions to ensure accuracy.
 - Example for a 1 μ M final concentration:
 - Prepare a 1:100 intermediate dilution by adding 10 μ L of the 10 mM stock solution to 990 μ L of cell culture medium. This results in a 100 μ M intermediate solution.
 - Prepare the final 1 μ M working solution by adding 10 μ L of the 100 μ M intermediate solution to 990 μ L of cell culture medium.
- Vortex gently to mix the working solution.
- Control: Prepare a vehicle control using the same concentration of DMSO as in the final working solution to account for any effects of the solvent on the cells.

- Use Immediately: It is recommended to prepare fresh working solutions for each experiment.

Visualizations

Signaling Pathway of JPS036

JPS036 is a PROTAC that co-opts the Von Hippel-Lindau (VHL) E3 ubiquitin ligase to induce the ubiquitination and subsequent proteasomal degradation of HDAC3.

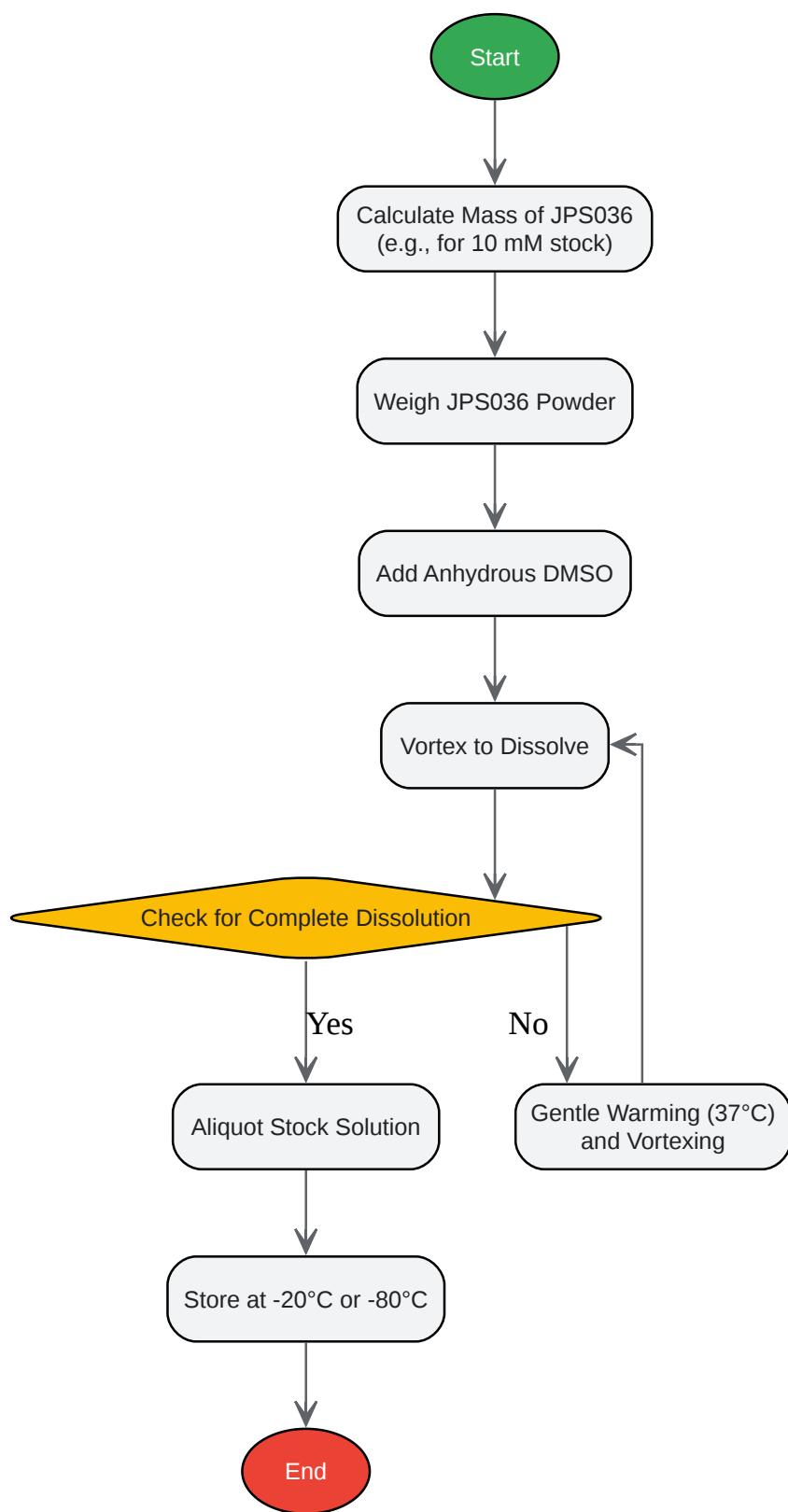


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Caption: Mechanism of action of **JPS036** as a PROTAC.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps for preparing a **JPS036** stock solution.



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Caption: Workflow for preparing a **JPS036** stock solution.

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References

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